

# 4-Bromobenzofuran chemical structure and IUPAC name

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## Compound of Interest

Compound Name: 4-Bromobenzofuran

Cat. No.: B139882

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An In-depth Technical Guide to **4-Bromobenzofuran** for Researchers and Drug Development Professionals

## Introduction

**4-Bromobenzofuran** is a heterocyclic compound featuring a bromine atom attached to the benzofuran core.<sup>[1]</sup> This molecule serves as a valuable intermediate in organic synthesis, particularly in the development of pharmaceutical compounds.<sup>[1][2]</sup> Its activated bromine atom at the 4-position makes it a versatile building block for introducing the benzofuran moiety into more complex molecular architectures, which have shown potential anti-inflammatory, antibacterial, and antifungal activities.<sup>[1]</sup> This guide provides a comprehensive overview of its chemical structure, properties, key reactions, and safety information.

## Chemical Structure and IUPAC Name

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is 4-bromo-1-benzofuran.<sup>[3][4]</sup> The structure consists of a furan ring fused to a benzene ring, with a bromine atom substituted at the C4 position of the benzene ring.

Caption: Chemical structure of 4-bromo-1-benzofuran.

## Physicochemical Properties

**4-Bromobenzofuran** is typically encountered as a liquid or a light yellow oil.[2][3] Its key properties are summarized in the table below.

Property	Value	Reference(s)
IUPAC Name	4-bromo-1-benzofuran	[3][4]
CAS Number	128868-60-0	[1][3][4]
Molecular Formula	C <sub>8</sub> H <sub>5</sub> BrO	[1][2][4]
Molecular Weight	197.03 g/mol	[1][3][4]
Appearance	Liquid / Light Yellow Oil	[2][3]
Boiling Point	233.8 ± 13.0 °C (Predicted)	[2][5][6]
Density	1.608 ± 0.06 g/cm <sup>3</sup> (Predicted)	[2][5][6]
Solubility	Soluble in ethanol, dichloromethane; Insoluble in water	[7]
Storage Temperature	2-8 °C, Sealed in dry conditions	[3]
SMILES	C1=CC2=C(C=CO2)C(=C1)Br	[1][4]
InChIKey	YFKGZOJEQUDHAD- UHFFFAOYSA-N	[3][4]

## Experimental Protocols

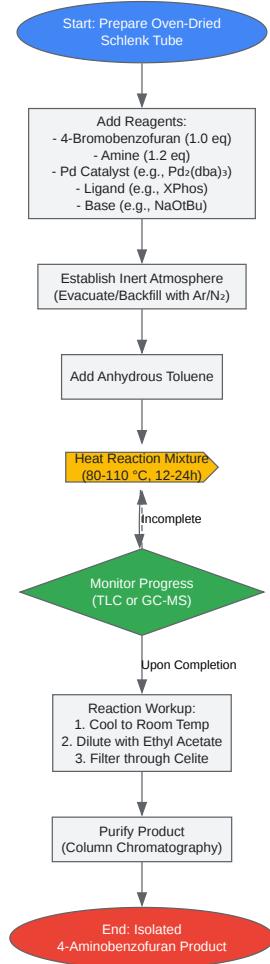
**4-Bromobenzofuran** is a key substrate in cross-coupling reactions for the synthesis of more complex molecules. A prominent example is the Buchwald-Hartwig amination, used to form a carbon-nitrogen bond.

### Buchwald-Hartwig Amination of 4-Bromobenzofuran

This protocol describes a palladium-catalyzed cross-coupling reaction between **4-bromobenzofuran** and a desired amine.[8]

## Methodology:

- Preparation: An oven-dried Schlenk tube is charged with **4-bromobenzofuran** (1.0 equivalent), the desired amine (1.2 equivalents), a palladium catalyst such as  $\text{Pd}_2(\text{dba})_3$  (0.02 equivalents), a phosphine ligand like XPhos (0.04 equivalents), and a base, typically sodium tert-butoxide.[8]
- Inert Atmosphere: The tube is evacuated and backfilled with an inert gas, such as argon or nitrogen, three times to ensure an oxygen-free environment.[8]
- Solvent Addition: Anhydrous toluene is added as the solvent.[8]
- Reaction: The reaction mixture is heated to a temperature between 80-110 °C for 12-24 hours.[8]
- Monitoring: The progress of the reaction is monitored using Thin-Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).[8]
- Workup: Upon completion, the reaction is cooled to room temperature, diluted with ethyl acetate, and filtered through a pad of Celite to remove the catalyst and other solids.[8] The filtrate is then concentrated and purified, typically by column chromatography, to yield the 4-aminobenzofuran product.

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Caption: Experimental workflow for the Buchwald-Hartwig amination of **4-bromobenzofuran**.

## Safety Information

**4-Bromobenzofuran** is classified as harmful if swallowed (H302).<sup>[2][3][9]</sup> It may also cause skin, eye, and respiratory irritation, and is suspected of causing cancer.<sup>[9]</sup> Appropriate personal protective equipment (PPE), such as gloves and safety glasses, should be worn when handling this chemical.<sup>[7]</sup> All work should be conducted in a well-ventilated area or a fume hood.<sup>[9]</sup> For detailed safety protocols, refer to the Safety Data Sheet (SDS) provided by the supplier.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)